

In Silico Prediction of N-Nitrosovarenicline Carcinogenicity: A Technical Guide

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Compound of Interest

Compound Name: *N*-Nitrosovarenicline

CAS No.: 2755871-02-2

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: The discovery of N-nitroso-varenicline (NNV), a nitrosamine impurity in the smoking cessation drug varenicline (Chantix), has highlighted the critical need for robust methods to assess the carcinogenic risk of such impurities. With direct long-term animal carcinogenicity data for novel nitrosamines often unavailable, in silico toxicology models have become indispensable. This technical guide provides an in-depth overview of the computational methodologies used to predict the carcinogenicity of NNV, framed within the context of the ICH M7 guidelines for mutagenic impurities. We detail the proposed mechanism of action, the application of various in silico tools—including (Quantitative) Structure-Activity Relationship ((Q)SAR) models and quantum mechanical approaches—and present a workflow for a comprehensive weight-of-evidence risk assessment.

Introduction and Regulatory Context

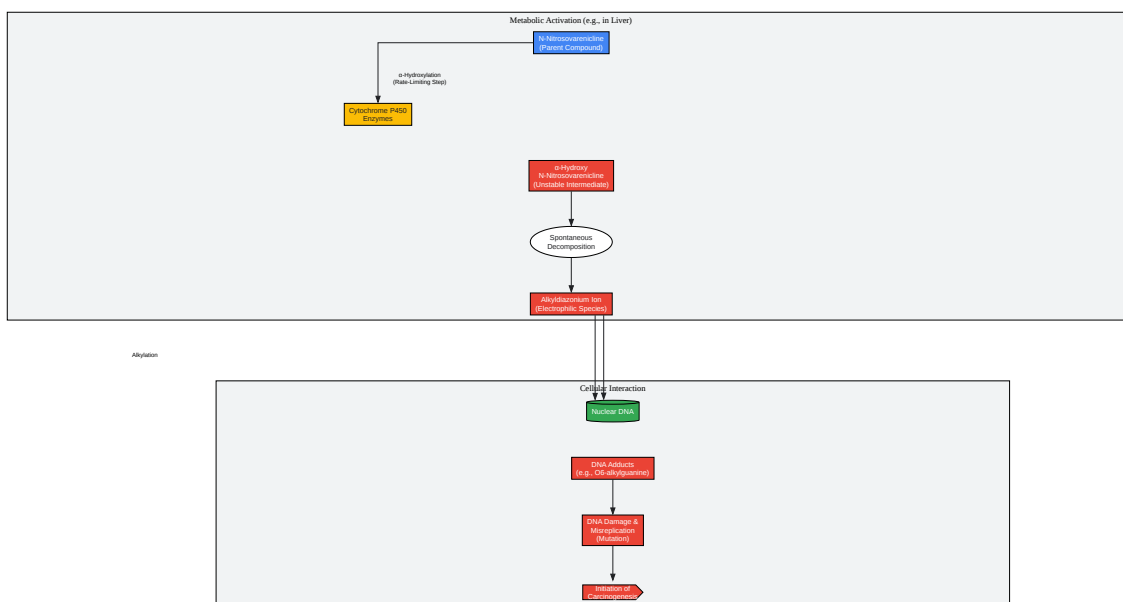
Nitrosamines are a class of chemical compounds considered a "cohort of concern" by regulatory agencies due to their high carcinogenic potency, as demonstrated in animal studies. [1][2] Their mechanism of action often involves DNA reactivity, classifying them as mutagenic

carcinogens. The International Council for Harmonisation (ICH) M7 guideline provides a framework for the assessment and control of DNA-reactive impurities in pharmaceuticals to limit potential cancer risk.[3][4]

Under ICH M7, impurities can be assessed using computational toxicology methods.[5] A positive prediction from two complementary in silico methodologies (one expert rule-based and one statistical-based) is sufficient to classify an impurity as mutagenic, necessitating stringent controls.[5] For **N-Nitrosovorenicline** (NNV), for which direct carcinogenicity data is not available, these in silico approaches, combined with read-across analysis from structurally related nitrosamines, form the cornerstone of the risk assessment.[6]

Proposed Mechanism of Carcinogenicity for N-Nitrosoamines

The carcinogenic potential of N-nitrosamines is linked to their metabolic activation, primarily by cytochrome P450 (CYP) enzymes in the liver and other tissues.[7][8] The key initiating step is the enzymatic α -hydroxylation of the carbon atom adjacent to the nitroso group.[9][10] This process forms an unstable α -hydroxy nitrosamine, which undergoes spontaneous decomposition to yield highly reactive electrophilic species, specifically alkyldiazonium ions.[7][8] These ions can then form covalent adducts with nucleophilic sites on DNA bases, leading to DNA damage, gene mutations, and the initiation of carcinogenesis if the damage is not repaired.[8]



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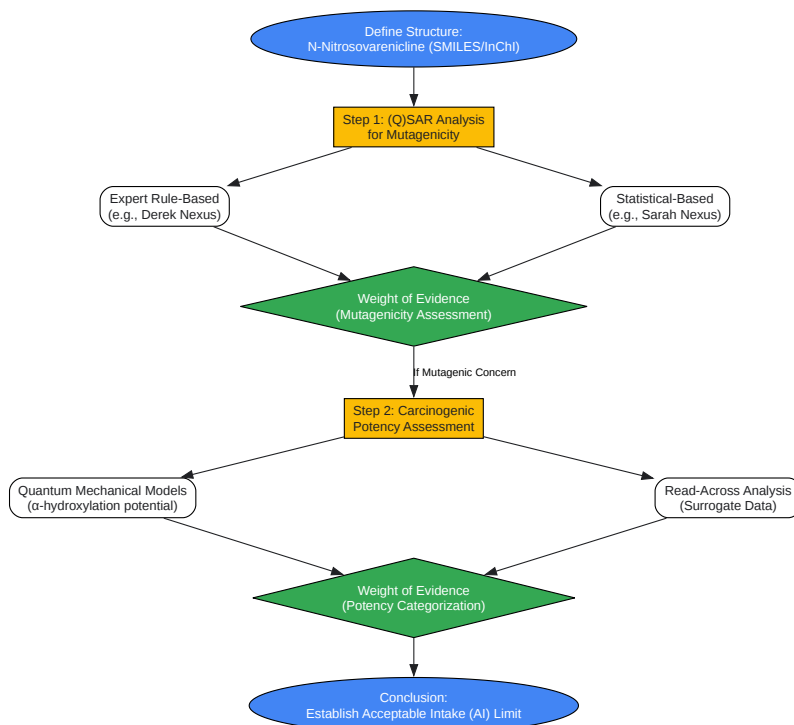
Figure 1: Proposed metabolic activation pathway of **N-Nitrosovarenicline**.

In Silico Carcinogenicity Prediction: Methodologies

A comprehensive in silico assessment for NNV carcinogenicity relies on a weight-of-evidence (WoE) approach, integrating results from multiple computational models. This is consistent with the principles outlined in the ICH M7 guideline.[5]

General Workflow

The predictive workflow begins with defining the chemical structure of NNV and proceeds through various analyses to conclude with a risk characterization and the establishment of an acceptable intake limit.



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Figure 2: Workflow for in silico risk assessment of **N-Nitrosovarenicline**.

Experimental Protocols: Core Methodologies

Protocol 1: (Q)SAR Analysis for Bacterial Mutagenicity

- Objective: To predict the outcome of an Ames bacterial reverse mutation test, a key indicator of DNA reactivity.
- Methodology:

- Expert Rule-Based Analysis: The chemical structure of NNV is processed by software like Lhasa Derek Nexus.[11][12] The system screens the molecule for structural alerts—substructures known to be associated with mutagenicity. The "N-nitrosamine" alert is expected to fire, likely resulting in a "plausible" or "probable" mutagenicity prediction.[12]
- Statistical-Based Analysis: The NNV structure is analyzed using a statistical model like Sarah Nexus or VEGA.[11] These tools compare the structure to a large database of chemicals with known Ames test results, building a statistical model to predict the probability of a positive outcome. The model identifies structurally similar compounds in its training set to derive a prediction.
- Interpretation: As per ICH M7, concurring positive results from both an expert rule-based and a statistical system are sufficient to conclude that the impurity should be treated as a mutagen.[5]

Protocol 2: Carcinogenic Potency Assessment

- Objective: To estimate the carcinogenic potency of NNV to establish a safe level of human exposure (Acceptable Intake).
- Methodology:
 - Read-Across Analysis: Since NNV lacks specific carcinogenicity data, a suitable surrogate with robust data is selected.[1] The selection is based on structural similarity, particularly around the N-nitroso functional group and its adjacent carbons. The carcinogenic potency (e.g., TD50 value from rodent studies) of the surrogate is then used as a basis to derive an Acceptable Intake (AI) for NNV.
 - Carcinogenic Potency Categorization Approach (CPCA): This is a framework recognized by regulatory bodies like the FDA and EMA.[4] It uses structural features that influence the potency of nitrosamines (e.g., steric hindrance, electronic effects) to place a novel nitrosamine into a potency category with a corresponding AI. Features that decrease the likelihood of α -hydroxylation, such as the presence of a tertiary α -carbon, generally lead to lower predicted potency.[10]
 - Quantum Mechanical (QM) Modeling: Advanced computational models can calculate the activation energy required for α -hydroxylation.[1][13][14] A lower activation energy

suggests a higher likelihood of metabolic activation and potentially greater carcinogenic potency. These calculations provide mechanistic support for the potency assessment. A novel method has been developed specifically to predict the likelihood of α -carbon hydroxylation by leveraging data on CYP-mediated metabolism of non-nitrosamine compounds.[\[10\]](#)

Quantitative Data and Risk Management

Regulatory agencies have established acceptable intake limits for NNV based on risk assessments that use the principles described above. The goal is to limit the theoretical excess cancer risk to 1 in 100,000 over a lifetime of exposure.[\[7\]](#)

Table 1: Regulatory Limits for **N-Nitrosovorenicline**

Parameter	Value	Agency/Source	Notes
Acceptable Daily Intake (AI)	37 ng/day	FDA	Considered safe based on lifetime exposure modeling. [7] [15]
Interim Acceptable Intake	185 ng/day	FDA	A temporary higher limit allowed to mitigate drug shortages, deemed to pose minimal additional cancer risk. [6] [15]
Levels Detected in Recalled Lots	150 - 470 ng/tablet	FDA	Levels found in certain batches of Chantix that prompted recalls. [7]

Table 2: Comparative Carcinogenic Potency of Selected Nitrosamines

To provide context for the risk assessment of NNV, the potencies of other well-studied nitrosamines are often considered. The TD50 is the chronic dose rate in mg/kg body

weight/day which would cause tumors in 50% of animals. Lower TD50 values indicate higher carcinogenic potency.

Nitrosamine Compound	Animal	TD50 (mg/kg/day)	Potency Classification (Example)
N-Nitrosodimethylamine (NDMA)	Rat	0.096	High
N-Nitrosodiethylamine (NDEA)	Rat	0.031	High
N-Nitroso-N-methyl-4-aminobutyric acid (NMBA)	Rat	0.38	Moderate
N-Nitrosovarenicline (NNV)	N/A	Data not available	Assessed via read-across/CPCA

Note: Potency classifications are illustrative and part of the CPCA framework. TD50 values are sourced from publicly available carcinogenicity databases.

Conclusion

The prediction of **N-Nitrosovarenicline** carcinogenicity is a prime example of the modern, integrated approach to toxicological risk assessment. In the absence of direct experimental data, a suite of in silico tools provides the necessary information to protect public health. By combining expert rule-based and statistical (Q)SAR models to assess mutagenic potential, and leveraging read-across, CPCA, and quantum mechanical calculations to estimate carcinogenic potency, a scientifically sound basis for establishing an acceptable intake limit can be achieved. This workflow, conducted under the ICH M7 framework, is essential for ensuring the safety of pharmaceutical products and guiding control strategies during manufacturing and development.

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